

# Solubility of Bromochlorodifluoromethane in polar and non-polar solvents

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## Compound of Interest

Compound Name: Bromochlorodifluoromethane

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An In-depth Technical Guide on the Solubility of **Bromochlorodifluoromethane** in Polar and Non-polar Solvents

## Introduction

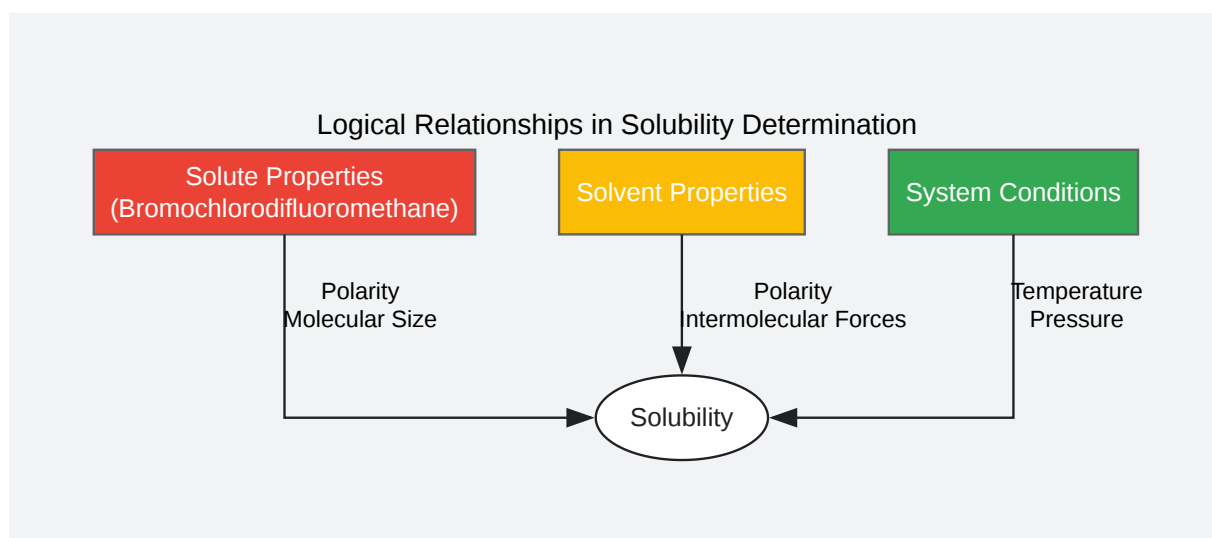
**Bromochlorodifluoromethane**, commonly known as Halon 1211 or BCF, is a synthetic haloalkane with the chemical formula  $\text{CBrClF}_2$ . Historically, it has been widely utilized as a highly effective fire suppression agent, particularly in aviation and for protecting sensitive electronic equipment, due to its low toxicity and non-conductive nature.<sup>[1]</sup> Despite its production being largely phased out under the Montreal Protocol due to its ozone-depleting potential, understanding its physicochemical properties, such as solubility, remains crucial for environmental fate modeling, legacy system management, and research into alternative compounds.

This technical guide provides a comprehensive overview of the solubility of **bromochlorodifluoromethane** in a diverse range of polar and non-polar solvents. It is intended for researchers, scientists, and professionals in drug development and environmental science who require detailed data and methodologies for their work.

## Core Concepts of Bromochlorodifluoromethane Solubility

The solubility of a substance is governed by the principle of "like dissolves like," which implies that substances with similar intermolecular forces and polarity tend to be miscible.

**Bromochlorodifluoromethane** is a polar molecule due to the electronegativity differences between the halogen atoms (F, Cl, Br) and the central carbon atom. However, the molecule also exhibits non-polar characteristics. This dual nature results in a moderate and varied solubility profile across different types of solvents.[2] Its solubility is primarily influenced by solute-solvent interactions, temperature, and pressure.



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Caption: Factors influencing the solubility of **Bromochlorodifluoromethane**.

## Quantitative Solubility Data

The solubility of **bromochlorodifluoromethane** has been determined in various solvents. The following tables summarize the available quantitative data, providing a clear comparison between polar and non-polar solvent systems.

### Solubility in Polar Solvents

The table below presents the solubility of **bromochlorodifluoromethane** in several polar solvents. It is important to note the conflicting data available for water. While several sources report its solubility as "none" or "negligible,"[3][4][5] two quantitative values have been reported. The value of 143.7 g/L at 25°C appears anomalously high for a halogenated alkane and should

be treated with caution, whereas the value of 15.8 mg/L at 0°C is more consistent with expectations for such a compound.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Solvent	Chemical Formula	Type	Temperature (°C)	Solubility (g/L)	Citation
Water	H <sub>2</sub> O	Protic	0	15.8 (as mg/L)	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Water	H <sub>2</sub> O	Protic	25	143.7	<a href="#">[9]</a>
Methanol	CH <sub>3</sub> OH	Protic	25	487.03	<a href="#">[9]</a>
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Protic	25	324.27	<a href="#">[9]</a>
Isopropanol	C <sub>3</sub> H <sub>8</sub> O	Protic	25	279.09	<a href="#">[9]</a>
n-Propanol	C <sub>3</sub> H <sub>8</sub> O	Protic	25	234.06	<a href="#">[9]</a>
n-Butanol	C <sub>4</sub> H <sub>10</sub> O	Protic	25	196.52	<a href="#">[9]</a>
Isobutanol	C <sub>4</sub> H <sub>10</sub> O	Protic	25	178.85	<a href="#">[9]</a>
sec-Butanol	C <sub>4</sub> H <sub>10</sub> O	Protic	25	213.63	<a href="#">[9]</a>
n-Pentanol	C <sub>5</sub> H <sub>12</sub> O	Protic	25	173.46	<a href="#">[9]</a>
Ethylene Glycol	C <sub>2</sub> H <sub>6</sub> O <sub>2</sub>	Protic	25	246.48	<a href="#">[9]</a>
Formamide	CH <sub>3</sub> NO	Aprotic	25	442.94	<a href="#">[9]</a>
Acetone	C <sub>3</sub> H <sub>6</sub> O	Aprotic	25	481.8	<a href="#">[9]</a>
Acetonitrile	C <sub>2</sub> H <sub>3</sub> N	Aprotic	25	244.1	<a href="#">[9]</a>
N,N-Dimethylformamide (DMF)	C <sub>3</sub> H <sub>7</sub> NO	Aprotic	25	1023.95	<a href="#">[9]</a>
N-Methyl-2-pyrrolidone (NMP)	C <sub>5</sub> H <sub>9</sub> NO	Aprotic	25	713.58	<a href="#">[9]</a>
Tetrahydrofuran (THF)	C <sub>4</sub> H <sub>8</sub> O	Aprotic	25	504.19	<a href="#">[9]</a>
1,4-Dioxane	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	Aprotic	25	322.57	<a href="#">[9]</a>

Pyridine	C <sub>5</sub> H <sub>5</sub> N	Aprotic	25	215.63	<a href="#">[9]</a>
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## Solubility in Non-Polar and Weakly Polar Solvents

**Bromochlorodifluoromethane** generally shows good solubility in non-polar and weakly polar organic solvents, consistent with its partial non-polar character.

Solvent	Chemical Formula	Type	Temperature (°C)	Solubility (g/L)	Citation
n-Hexane	C <sub>6</sub> H <sub>14</sub>	Non-Polar	25	50.3	<a href="#">[9]</a>
n-Octane	C <sub>8</sub> H <sub>18</sub>	Non-Polar	25	32.53	<a href="#">[9]</a>
Cyclohexane	C <sub>6</sub> H <sub>12</sub>	Non-Polar	25	60.18	<a href="#">[9]</a>
Toluene	C <sub>7</sub> H <sub>8</sub>	Non-Polar	25	84.85	<a href="#">[9]</a>
m-Xylene	C <sub>8</sub> H <sub>10</sub>	Non-Polar	25	85.41	<a href="#">[9]</a>
p-Xylene	C <sub>8</sub> H <sub>10</sub>	Non-Polar	25	66.93	<a href="#">[9]</a>
Diethyl Ether	C <sub>4</sub> H <sub>10</sub> O	Weakly Polar	25	263.37	<a href="#">[9]</a>
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	Weakly Polar	25	151.92	<a href="#">[9]</a>
Chlorobenzene	C <sub>6</sub> H <sub>5</sub> Cl	Weakly Polar	25	58.14	<a href="#">[9]</a>

## Experimental Protocol for Solubility Determination

The solubility of a gas like **bromochlorodifluoromethane** in a liquid is commonly determined using a static equilibrium or volumetric method. This protocol describes a standard laboratory procedure for such a measurement.[\[10\]](#)

### Principle

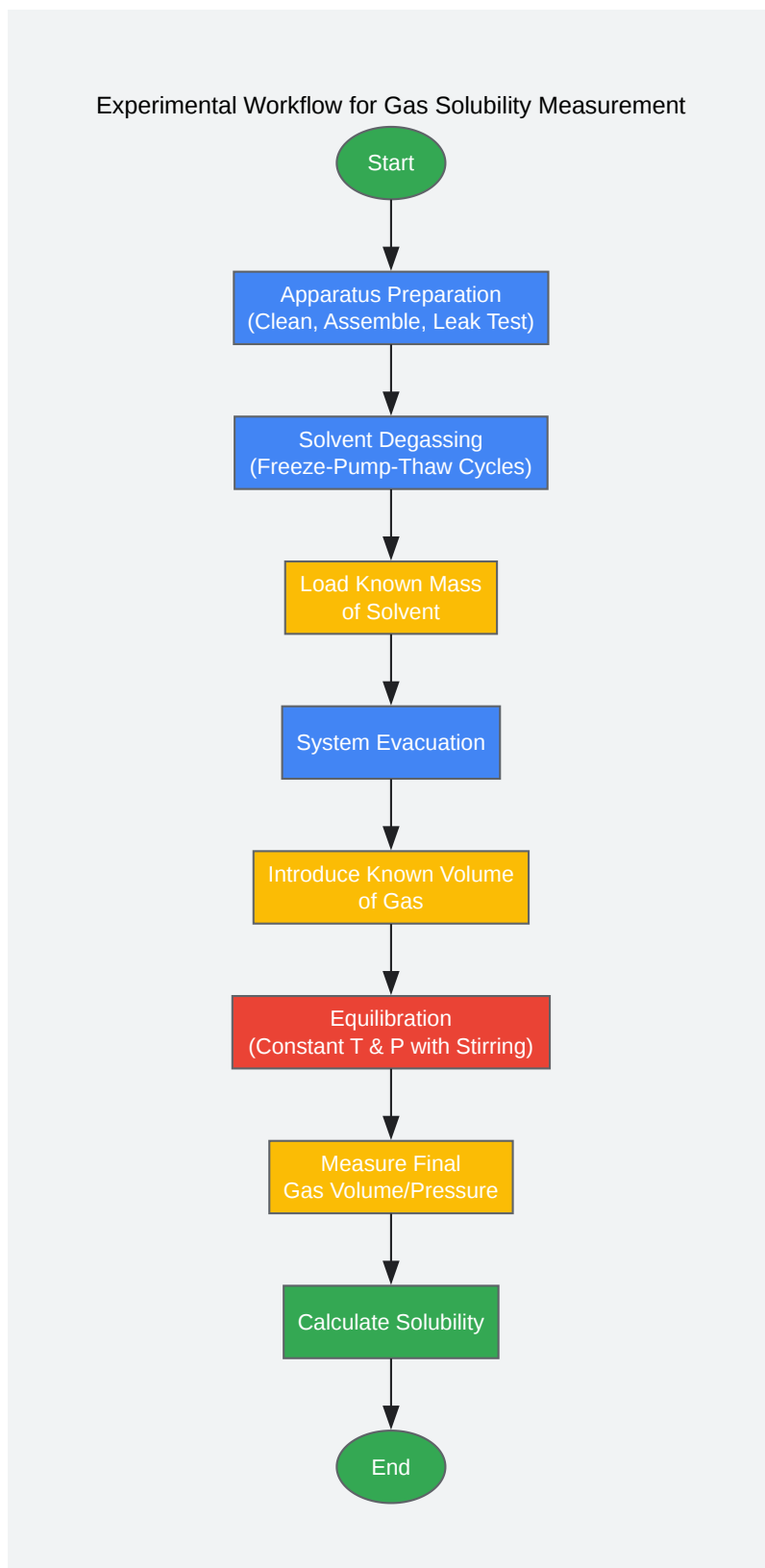
A known volume of a degassed solvent is brought into contact with a known volume of the gas at a constant temperature and pressure within a sealed equilibrium cell. The mixture is agitated until equilibrium is reached, meaning the gas has fully dissolved into the liquid to the point of

saturation. The amount of gas that has dissolved is determined by measuring the change in the gas volume.

## Apparatus

- **Equilibrium Cell:** A high-pressure vessel of known volume, equipped with inlet/outlet valves, a pressure transducer, and a temperature sensor. It should be housed in a thermostat bath for precise temperature control.
- **Gas Burette:** A calibrated piston-cylinder arrangement to accurately measure and dispense the gas.
- **Pressure Transducer:** For precise measurement of the system pressure.
- **Thermostat Bath:** To maintain a constant and uniform temperature for the equilibrium cell.
- **Magnetic Stirrer:** To ensure thorough mixing of the gas and liquid phases to reach equilibrium.
- **Vacuum Pump:** For evacuating the apparatus and degassing the solvent.
- **Analytical Balance:** For accurate weighing of the solvent.

## Experimental Workflow Diagram



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Caption: Workflow for the volumetric determination of gas solubility.

## Detailed Procedure

- Apparatus Preparation:
  - Thoroughly clean and dry the equilibrium cell and all connecting lines.
  - Assemble the apparatus as per the schematic, ensuring all connections are gas-tight.
  - Perform a leak test by evacuating the system and monitoring the pressure for an extended period.
- Solvent Degassing:
  - Accurately weigh a specific amount of the chosen solvent.
  - Place the solvent in a separate flask and perform several freeze-pump-thaw cycles to remove any dissolved air. This is critical for accurate measurements.
- System Preparation and Loading:
  - Evacuate the entire apparatus, including the equilibrium cell and gas burette, using the vacuum pump.[\[10\]](#)
  - Introduce the degassed solvent into the equilibrium cell. The exact amount can be confirmed by weighing the cell before and after loading.
  - Allow the solvent to reach thermal equilibrium with the thermostat bath at the desired temperature.
- Gas Introduction and Equilibration:
  - Fill the gas burette with **bromochlorodifluoromethane** to a known initial volume at a known pressure.
  - Slowly introduce the gas from the burette into the equilibrium cell containing the solvent.
  - Turn on the magnetic stirrer to begin agitation. Vigorous stirring is essential to maximize the gas-liquid contact area and shorten the time to reach equilibrium.[\[10\]](#)



- Maintain a constant temperature and monitor the pressure inside the cell. Equilibrium is reached when the pressure remains stable over a significant period.
- Measurement and Calculation:
  - Once equilibrium is established, record the final pressure and temperature in the equilibrium cell.
  - Record the final volume of gas remaining in the gas burette.
  - The volume of gas dissolved is the difference between the initial and final volumes in the gas burette, corrected for the gas in the headspace of the equilibrium cell.
  - The amount of dissolved gas (in moles) can be calculated using the ideal gas law or a more appropriate equation of state (e.g., Van der Waals) and the measured volume change.
  - Solubility is then expressed in the desired units, such as grams of solute per liter of solvent (g/L) or mole fraction.

## Conclusion

**Bromochlorodifluoromethane** exhibits a varied solubility profile, demonstrating high solubility in many polar aprotic and protic organic solvents and moderate to low solubility in non-polar solvents. Its solubility in water is generally considered to be very low. The quantitative data presented provides a valuable resource for scientific and industrial applications. The detailed experimental protocol for the volumetric method offers a reliable framework for researchers seeking to perform their own solubility determinations for this or similar gaseous compounds. A thorough understanding of these solubility characteristics is essential for applications ranging from environmental modeling to the development of new chemical technologies.

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